6-Cyanonicotinamide fundamental properties

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Compound of Interest	
Compound Name:	*6-Cyanonicotinamide*
CAS No.:	*14178-45-1*
Cat. No.:	*B084341*

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Technical Whitepaper: **6-Cyanonicotinamide** – Physicochemical Profile & Synthetic Utility

Executive Summary

6-Cyanonicotinamide (CAS: 14178-45-1) represents a critical bifunctional pyridine scaffold in modern medicinal chemistry. Characterized by the coexistence of an electrophilic nitrile group at the C6 position and a carboxamide moiety at the C3 position, this compound serves as a versatile "linchpin" intermediate. Unlike its monofunctional analogues, **6-cyanonicotinamide** offers orthogonal reactivity: the nitrile group acts as a latent warhead for heterocycle formation (e.g., tetrazoles, amidines) or a precursor for primary amines via reduction, while the amide remains stable or participates in hydrogen-bonding interactions within active sites. This guide delineates the fundamental properties, validated synthetic pathways, and downstream applications of **6-cyanonicotinamide**, providing a robust reference for drug development workflows.

Physicochemical Characterization

Understanding the solid-state and solution-phase properties of **6-cyanonicotinamide** is prerequisite for reproducible synthesis and biological evaluation. The compound typically presents as an off-white to pale yellow crystalline solid.

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Table 1: Core Physicochemical Properties

Property	Value / Description
IUPAC Name	6-Cyanopyridine-3-carboxamide
CAS Number	14178-45-1
Molecular Formula	$C_7H_5N_3O$
Molecular Weight	147.13 g/mol
Melting Point	125.0 – 129.0 °C (Experimental)
Appearance	Off-white powder
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water, DCM
pKa (Calculated)	~ -1.5 (Pyridine N), ~ 14 (Amide N-H)
LogP	~ 0.2 (Predicted)

Spectroscopic Signature (^{1}H NMR in DMSO-d_6): Diagnostic peaks include the deshielded protons of the pyridine ring, influenced by the electron-withdrawing cyano and amide groups.

- δ 9.05 (d, J=2.1 Hz, 1H): C2 proton (most deshielded due to flanking N and amide).
- δ 8.31 (dd, J=8.1, 2.1 Hz, 1H): C4 proton.[1]
- δ 8.14 (d, J=8.1 Hz, 1H): C5 proton.
- δ 8.21, 7.80 (br s, 2H): Amide NH_2 protons.

Synthetic Pathways[5][6][7][8][9]

The synthesis of **6-cyanonicotinamide** is non-trivial due to the need to introduce the cyano group without hydrolyzing the existing amide. The industry-standard approach utilizes Palladium-catalyzed cyanation (Rosenmund-von Braun modification), which offers superior safety and yield compared to traditional high-temperature copper fusion methods.

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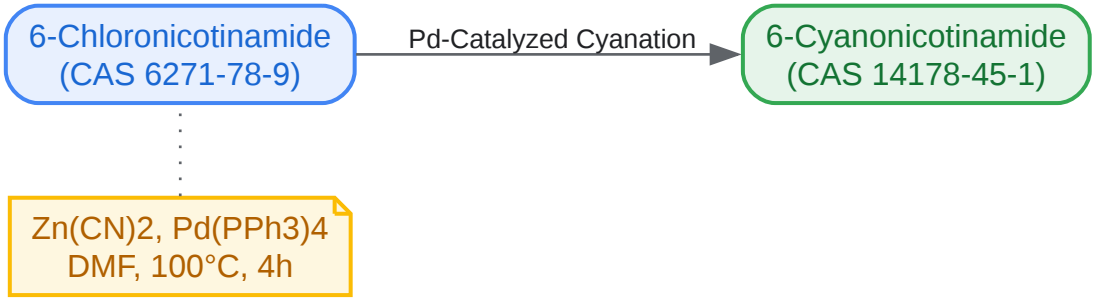
Figure 1: Validated Synthetic Route



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Caption: Conversion of 6-chloronicotinamide to **6-cyanonicotinamide** via Pd(0)-catalyzed cyanation.[2][1][3][4][5][6][7][8][9]

Protocol 1: Palladium-Catalyzed Cyanation

Rationale: Zinc cyanide ($Zn(CN)_2$) is preferred over NaCN/KCN because it is less hygroscopic and allows for a "slow release" of cyanide ions, preventing catalyst poisoning.

- Reagents: 6-Chloronicotinamide (1.0 eq), $Zn(CN)_2$ (0.6 eq), $Pd(PPh_3)_4$ (5 mol%).
- Solvent: Anhydrous DMF (degassed).
- Procedure:
  - Charge a reaction flask with 6-chloronicotinamide, $Zn(CN)_2$, and Pd catalyst under an argon atmosphere.
  - Add degassed DMF via syringe.
  - Heat the mixture to 100°C for 4–6 hours. Monitor by HPLC/TLC.
  - Critical Step: Upon completion, cool to RT and quench with dilute NH_4OH or $FeSO_4$ solution to sequester excess cyanide.
  - Extract with EtOAc, wash with brine, dry over Na_2SO_4, and concentrate.

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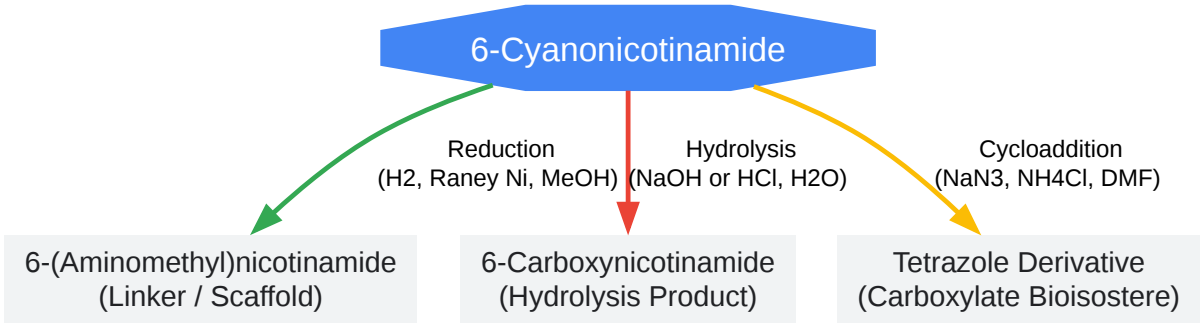
- Purification: Recrystallize from Ethanol/Water or purify via flash chromatography (DCM:MeOH gradient).

Reactivity & Functionalization[7]

The utility of **6-cyanonicotinamide** lies in the orthogonal reactivity of the C6-nitrile. It serves as a precursor to three distinct chemical classes essential for drug discovery: primary amines (linkers), carboxylic acids (polarity modulation), and tetrazoles (bioisosteres).

Figure 2: Downstream Applications & Reactivity Profile



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Caption: Divergent synthesis pathways from **6-cyanonicotinamide** to key medicinal pharmacophores.

Protocol 2: Selective Reduction to 6-(Aminomethyl)nicotinamide

Context: This transformation is critical for creating "extended" linkers in fragment-based drug design.

- Reagents: **6-Cyanonicotinamide**, Raney Nickel (slurry in water), Hydrogen gas (balloon or low pressure).
- Solvent: Methanol (optionally with NH_3 to suppress secondary amine formation).
- Procedure:

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- Dissolve **6-cyanonicotinamide** in Methanol.[3]
- Add Raney Nickel catalyst carefully (pyrophoric).
- Stir under H_2 atmosphere at RT for 4–12 hours.
- Filtration: Filter through a Celite pad (keep wet to prevent fire hazard).
- Isolation: Concentrate filtrate to yield the amine.
- Note: The amide group generally survives these mild reduction conditions.

Safety & Handling (E-E-A-T)

Working with **6-cyanonicotinamide** involves risks associated with cyanides and pyridine derivatives.

- Cyanide Hazard: While the title compound itself is not a simple cyanide salt, its synthesis uses $Zn(CN)_2$.[10] Always operate in a well-ventilated fume hood. Keep a cyanide antidote kit (e.g., hydroxocobalamin) nearby when performing the synthesis.
- Acid Sensitivity: Contact with strong acids may liberate HCN gas if unreacted cyanide salts are present in crude mixtures. Ensure quench protocols (bleach or $FeSO_4$) are followed strictly before acidic workup.
- Skin/Eye Contact: Pyridine derivatives are irritants. Wear nitrile gloves and safety goggles.

References

- Preparation of Amide Substituted Imidazoquinolines. Source: US Patent Application 20030144283A1 (Example 1). Relevance: Provides experimental melting point (125-129°C) and NMR characterization data. Link:
- Compounds and Uses Thereof (SCD Inhibitors). Source: WIPO Patent WO2020198026A1. Relevance: Details the reduction protocol using Raney Nickel to generate 6-(aminomethyl)nicotinamide. Link:

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- A General, Practical Palladium-Catalyzed Cyanation of (Hetero)aryl Chlorides. Source:Angewandte Chemie Int.[4] Ed., 2013, 52(38), 10035–10039.[4] Relevance: Establishes the foundational methodology for converting aryl chlorides to nitriles using $Zn(CN)_2$. Link:

- PubChem Compound Summary: **6-Cyanonicotinamide**. Source: National Center for Biotechnology Information (2025). Relevance: Verification of CAS, molecular weight, and chemical identifiers. Link:

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